Introduction: The Isochroman Scaffold - A Privileged Structure in Medicinal Chemistry

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Compound of Interest

Compound Name:	*Isochroman-3-ylmethanamine*
CAS No.:	*256229-12-6*
Cat. No.:	*B1452499*

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The isochroman motif, a bicyclic ether, is a core structural component found in a variety of natural products and synthetic molecules of significant pharmacological relevance.[1][2][3] Its rigid, yet three-dimensional, structure provides a versatile scaffold for the presentation of functional groups in a defined spatial orientation, making it an attractive starting point for the design of novel therapeutic agents. The synthetic accessibility of the isochroman ring system further enhances its appeal in drug discovery, allowing for the systematic exploration of structure-activity relationships (SAR).[2][3][4]

This guide focuses on the potential biological activities of a specific, yet underexplored, derivative: **Isochroman-3-ylmethanamine**. While direct pharmacological data for this compound is not extensively available in the public domain, a comprehensive analysis of structurally related isochroman analogs allows for the formulation of well-grounded hypotheses regarding its therapeutic potential. As a Senior Application Scientist, the following sections will synthesize existing research on isochroman derivatives to provide a technical roadmap for researchers and drug development professionals interested in exploring the pharmacological landscape of **Isochroman-3-ylmethanamine**. We will delve into potential therapeutic applications, propose detailed experimental protocols for validation, and discuss the underlying

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structure-activity relationships that govern the biological effects of this promising chemical class.

Potential Therapeutic Applications of **Isochroman-3-ylmethanamine** and its Analogs

The isochroman core is associated with a remarkably broad spectrum of biological activities.[1][5][6] By examining the pharmacological profiles of isochroman derivatives bearing amine functionalities and other related substitutions, we can project the most promising therapeutic avenues for **Isochroman-3-ylmethanamine**.

Central Nervous System (CNS) Activity

The amenability of the isochroman scaffold to interact with CNS targets is a recurring theme in the literature. A patent application for isochroman 1-aminomethyl compounds highlights their potential in treating a range of neurological and psychiatric conditions, including depression, bipolar disorder, pain, schizophrenia, Alzheimer's disease, and Parkinson's disease.[7] The structural similarity between these patented compounds and **Isochroman-3-ylmethanamine**, particularly the presence of a methanamine group attached to the heterocyclic ring, strongly suggests a potential for CNS activity.

- Hypothesized Mechanism of Action: The primary amine of **Isochroman-3-ylmethanamine** could serve as a key pharmacophore, mimicking endogenous neurotransmitters like serotonin, dopamine, or norepinephrine. This could enable interaction with their respective receptors or transporters. The lipophilic isochroman backbone would facilitate crossing the blood-brain barrier, a critical prerequisite for CNS-active drugs. The overall structure bears some resemblance to phenethylamine-based psychoactive compounds, suggesting that it could modulate monoaminergic systems.[8]

Anticancer Potential

Several classes of isochroman and related heterocyclic derivatives have demonstrated significant cytotoxic effects against various cancer cell lines.

- RXR Agonism: Isochroman analogs of the drug bexarotene have been synthesized and evaluated as retinoid-X-receptor (RXR) selective agonists.[9] RXR plays a crucial role in cell

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proliferation and differentiation, and its modulation is a validated strategy in oncology, particularly for leukemia and cutaneous T-cell lymphoma.[9] The isochroman ring in these analogs was found to be a suitable replacement for other structural components without abolishing RXR activity.[9]

- General Cytotoxicity: Structurally related isoquinolinamines have shown excellent cytotoxicity against a broad panel of cancer cells, including those of the breast, prostate, colon, and pancreas.[10] This suggests that the broader bicyclic aromatic amine scaffold is a viable starting point for the development of novel anticancer agents.

Anti-diabetic Activity via PTP1B Inhibition

Protein tyrosine phosphatase 1B (PTP1B) is a key negative regulator of the insulin and leptin signaling pathways. Its inhibition is a well-established therapeutic strategy for the treatment of type 2 diabetes and obesity. A series of isochroman mono-carboxylic acid derivatives were synthesized and found to be potent inhibitors of PTP1B.[11]

- Structure-Activity Relationship Insights: The study identified that high potency was associated with a dithiolane ring connected to the isochroman core via a five-carbon spacer.[11] While **Isochroman-3-ylmethanamine** lacks these specific features, the finding that the isochroman scaffold can be effectively targeted to the active site of PTP1B is highly significant. It provides a strong rationale for screening **Isochroman-3-ylmethanamine** and its derivatives for PTP1B inhibitory activity.

Anti-inflammatory and Antioxidant Properties

Chronic inflammation and oxidative stress are underlying factors in a multitude of diseases. The isochroman scaffold has been linked to both anti-inflammatory and antioxidant effects.[1][5][6]

- Antioxidant Activity: 3-phenyl-1H-isochromen-1-ones, a related class of compounds, have been identified as highly potent antioxidant agents.[12]

- Anti-inflammatory Effects: Some psychedelic drugs with structural similarities to substituted amphetamines have been found to possess potent anti-inflammatory properties mediated by serotonin 5-HT2A receptor activation.[8] Given the structural alerts in **Isochroman-3-ylmethanamine**, exploring its potential to modulate inflammatory pathways is a logical step.

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Investigational Methodologies: A Practical Guide

To empirically validate the hypothesized biological activities of **Isochroman-3-ylmethanamine**, a systematic screening approach is necessary. The following section provides detailed, step-by-step protocols for key in vitro assays.

Experimental Protocol 1: In Vitro PTP1B Inhibition Assay

This protocol describes a colorimetric assay to determine the inhibitory potential of **Isochroman-3-ylmethanamine** against human recombinant PTP1B.

Principle: The assay measures the amount of p-nitrophenol (pNP) produced from the PTP1B-catalyzed hydrolysis of p-nitrophenyl phosphate (pNPP). An inhibitor will decrease the rate of pNP formation.

Materials:

- Human recombinant PTP1B enzyme
- PTP1B assay buffer (e.g., 50 mM HEPES, pH 7.2, 100 mM NaCl, 1 mM EDTA, 1 mM DTT)
- p-Nitrophenyl phosphate (pNPP) substrate
- **Isochroman-3-ylmethanamine** (test compound)
- Suramin or other known PTP1B inhibitor (positive control)
- 96-well microplate
- Microplate reader capable of measuring absorbance at 405 nm

Procedure:

- Compound Preparation: Prepare a stock solution of **Isochroman-3-ylmethanamine** in DMSO. Create a series of dilutions in the assay buffer to achieve final concentrations ranging from, for example, 1 nM to 100 µM.
- Assay Setup: In a 96-well plate, add the following to each well:

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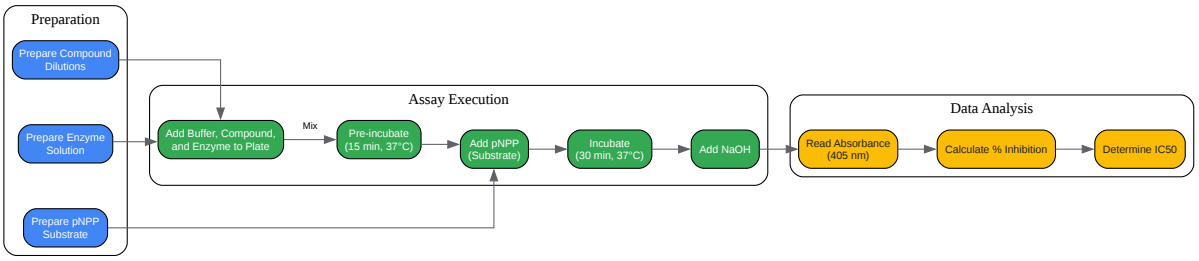
- 50 µL of assay buffer
- 10 µL of test compound dilution (or DMSO for control, positive control for its respective wells)
- 20 µL of PTP1B enzyme solution (pre-diluted in assay buffer)

- Pre-incubation: Gently mix and incubate the plate at 37°C for 15 minutes to allow the compound to interact with the enzyme.
- Reaction Initiation: Add 20 µL of pNPP solution to each well to start the reaction.
- Incubation: Incubate the plate at 37°C for 30 minutes.
- Reaction Termination: Stop the reaction by adding 10 µL of 10 M NaOH to each well.
- Data Acquisition: Measure the absorbance at 405 nm using a microplate reader.
- Data Analysis: Calculate the percentage of inhibition for each compound concentration relative to the DMSO control. Plot the percent inhibition against the logarithm of the compound concentration and fit the data to a dose-response curve to determine the IC50 value.



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Caption: Workflow for the in vitro PTP1B enzymatic inhibition assay.

Experimental Protocol 2: In Vitro Anticancer Cell Viability Assay (MTT Assay)

Principle: This assay measures the metabolic activity of cells, which is an indicator of cell viability. The mitochondrial dehydrogenase enzymes in living cells reduce the yellow tetrazolium salt MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) to purple formazan crystals.

Materials:

- A panel of human cancer cell lines (e.g., MCF-7 for breast, PC-3 for prostate, HCT116 for colon)
- Complete cell culture medium (e.g., DMEM or RPMI-1640 with 10% FBS)
- MTT solution (5 mg/mL in PBS)
- DMSO
- 96-well cell culture plates
- **Isochroman-3-ylmethanamine**
- Doxorubicin (positive control)

Procedure:

- Cell Seeding: Seed cells into a 96-well plate at a density of 5,000-10,000 cells per well and allow them to adhere overnight in a 37°C, 5% CO2 incubator.
- Compound Treatment: The next day, remove the medium and replace it with fresh medium containing serial dilutions of **Isochroman-3-ylmethanamine** (e.g., 0.1 to 100 µM). Include wells for untreated cells (vehicle control) and cells treated with doxorubicin.

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- Incubation: Incubate the plate for 48-72 hours.
- MTT Addition: Add 20 µL of MTT solution to each well and incubate for another 4 hours.
- Formazan Solubilization: Carefully remove the medium and add 150 µL of DMSO to each well to dissolve the formazan crystals.
- Data Acquisition: Shake the plate for 5 minutes and measure the absorbance at 570 nm.
- Data Analysis: Calculate the percentage of cell viability for each concentration relative to the vehicle control. Determine the IC50 value from the dose-response curve.

Quantitative Data Summary

While specific data for **Isochroman-3-ylmethanamine** is unavailable, the following table summarizes representative data for a related isochroman derivative from the literature to provide context for expected potency.

Compound ID	Target	Assay	IC50 Value	Reference
4n (an isochroman carboxylic acid derivative)	PTP1B	Enzymatic Inhibition	51.63 ± 0.91 nM	[11]

Hypothesized Signaling Pathway Involvement

The potential anti-diabetic effect of **Isochroman-3-ylmethanamine**, if confirmed as a PTP1B inhibitor, would involve the modulation of the insulin signaling pathway. The diagram below illustrates this proposed mechanism.

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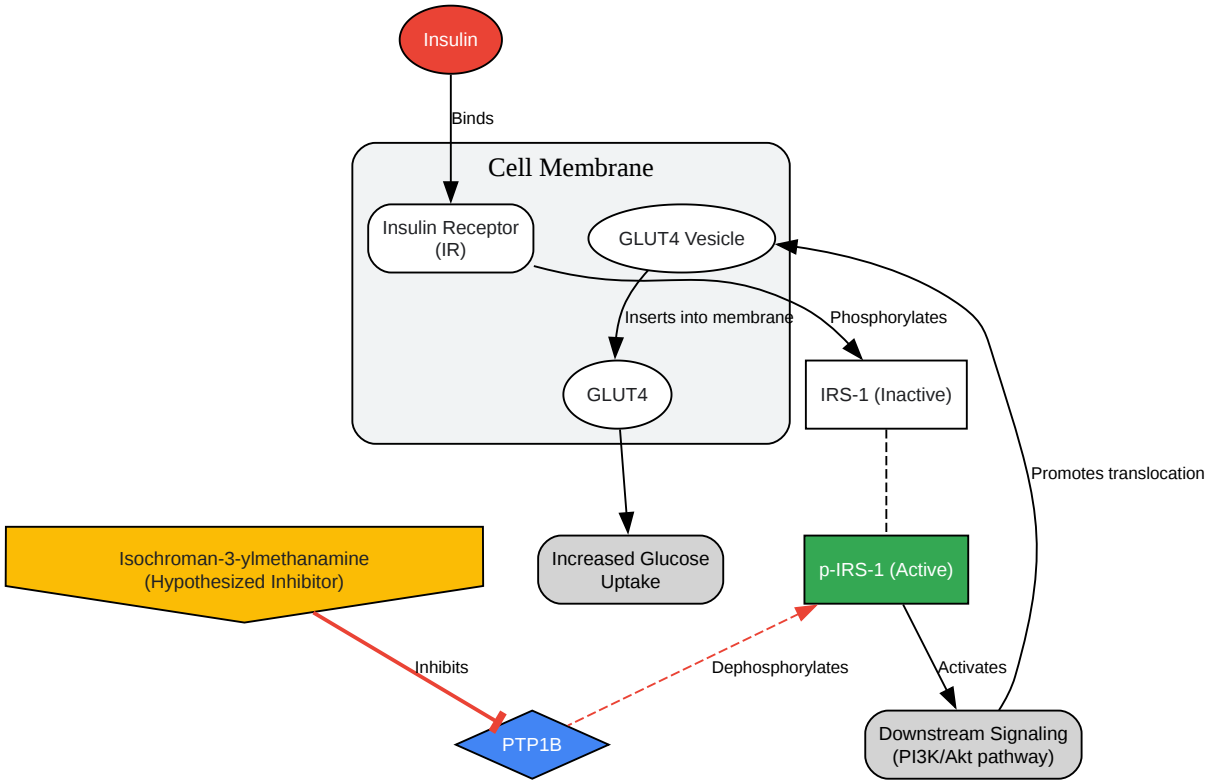

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Caption: Hypothesized mechanism of **Isochroman-3-ylmethanamine** in insulin signaling.

Conclusion and Future Directions

Isochroman-3-ylmethanamine represents a molecule of high interest at the intersection of several validated pharmacological scaffolds. The existing literature on its structural analogs provides a strong rationale for investigating its potential as a therapeutic agent, particularly in the areas of CNS disorders, oncology, and metabolic diseases. The primary amine offers a handle for further chemical modification to optimize potency, selectivity, and pharmacokinetic properties. Future research should focus on the systematic in vitro screening proposed in this guide, followed by in vivo studies in relevant animal models for any confirmed activities. A

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thorough investigation of its safety profile will also be paramount. The exploration of **Isochroman-3-ylmethanamine** and its derivatives could unlock a new class of therapeutics with novel mechanisms of action.

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